

# 3,4-Dimethylhexane CAS number and molecular formula

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## Compound of Interest

Compound Name: 3,4-Dimethylhexane

Cat. No.: B165660

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## An In-depth Technical Guide to 3,4-Dimethylhexane

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3,4-Dimethylhexane** is a branched-chain alkane, an isomer of octane. As a saturated hydrocarbon, it finds applications primarily as a solvent, a component in fuel studies, and as a reference standard in analytical chemistry. Its specific isomeric structure influences its physical properties, such as boiling point and density, which can be of interest in various research and industrial applications. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, analytical methods, and safety information.

### Chemical Identity and Molecular Formula

Identifier	Value
Chemical Name	3,4-Dimethylhexane
CAS Number	583-48-2
Molecular Formula	C <sub>8</sub> H <sub>18</sub>
Molecular Weight	114.23 g/mol
SMILES	CCC(C)C(C)CC
InChI	InChI=1S/C8H18/c1-5-7(3)8(4)6-2/h7-8H,5-6H2,1-4H3

## Physicochemical Properties

The physical and chemical properties of **3,4-Dimethylhexane** are summarized in the table below. These properties are crucial for its handling, application, and in the design of experimental procedures.

Property	Value	Reference
Boiling Point	117.7 - 119 °C	[1]
Melting Point	-91.46 °C (estimate)	[1]
Density	0.72 g/mL at 25 °C	[1]
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.403	[1]
Flash Point	6 °C (42.8 °F) - closed cup	[2]
Vapor Pressure	21.7 mmHg at 25 °C	[3]
Water Solubility	799.4 µg/L (temperature not stated)	[1]

## Synthesis of 3,4-Dimethylhexane

The synthesis of **3,4-Dimethylhexane** can be achieved through several routes, primarily involving the coupling of smaller alkyl fragments. Below is a representative experimental

protocol based on the Wurtz reaction, a classical method for the formation of alkanes. It is important to note that this reaction with secondary halides can lead to a mixture of products and may have low yields.

## Experimental Protocol: Wurtz Reaction

This protocol describes a plausible synthesis of **3,4-Dimethylhexane** from 2-bromobutane.

Materials:

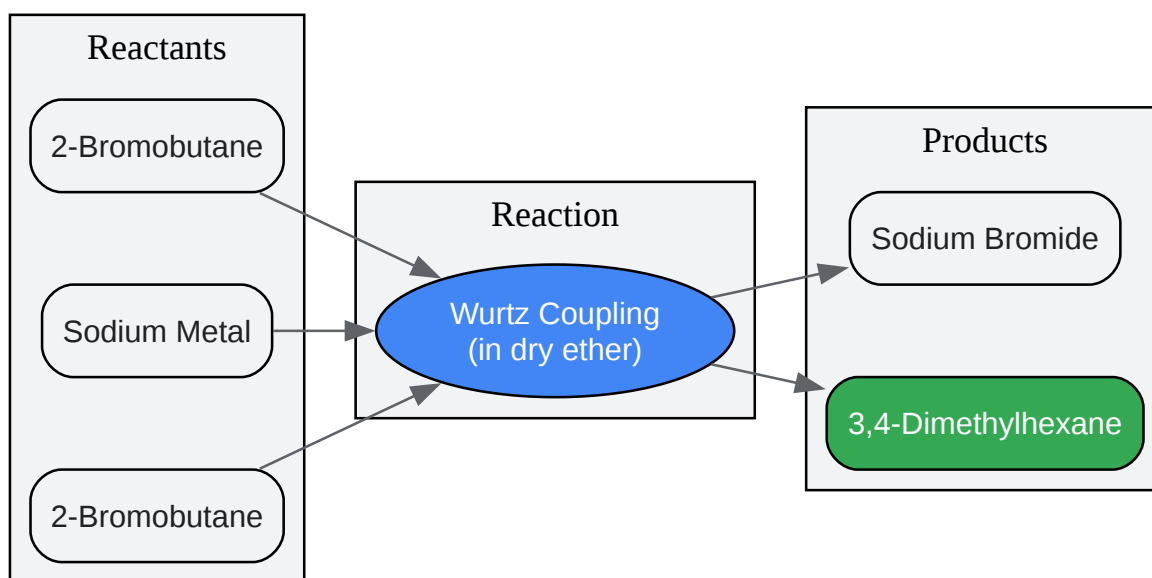
- 2-bromobutane
- Sodium metal
- Anhydrous diethyl ether
- Distilled water
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- Set up a dry 250 mL three-necked round-bottom flask equipped with a reflux condenser (with a drying tube), a dropping funnel, and a mechanical stirrer.

- Place small, clean pieces of sodium metal into the flask.
- Add anhydrous diethyl ether to the flask to cover the sodium.
- In the dropping funnel, place a solution of 2-bromobutane in anhydrous diethyl ether.
- Slowly add the 2-bromobutane solution to the stirred suspension of sodium in diethyl ether. The reaction is exothermic and may need to be controlled by cooling the flask in an ice bath.
- After the addition is complete, reflux the mixture for 2-3 hours to ensure the reaction goes to completion.
- Cool the reaction mixture to room temperature.
- Carefully quench the unreacted sodium by the slow, dropwise addition of ethanol, followed by distilled water.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with distilled water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the product by fractional distillation, collecting the fraction corresponding to the boiling point of **3,4-Dimethylhexane** (around 118 °C).

Logical Relationship: Wurtz Synthesis of **3,4-Dimethylhexane**



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Caption: Wurtz reaction pathway for the synthesis of **3,4-Dimethylhexane**.

## Analytical Methods

Gas chromatography (GC) coupled with mass spectrometry (MS) or flame ionization detection (FID) is the most common and effective technique for the analysis and quantification of volatile hydrocarbons like **3,4-Dimethylhexane**.

## Experimental Protocol: GC-MS Analysis

The following is a general protocol for the quantitative analysis of **3,4-Dimethylhexane** in a liquid sample.

Materials and Instrumentation:

- Gas chromatograph with a mass spectrometer (GC-MS)
- Capillary column suitable for volatile hydrocarbons (e.g., DB-5ms, HP-5ms, or similar)
- Helium carrier gas (high purity)
- Sample vials with septa

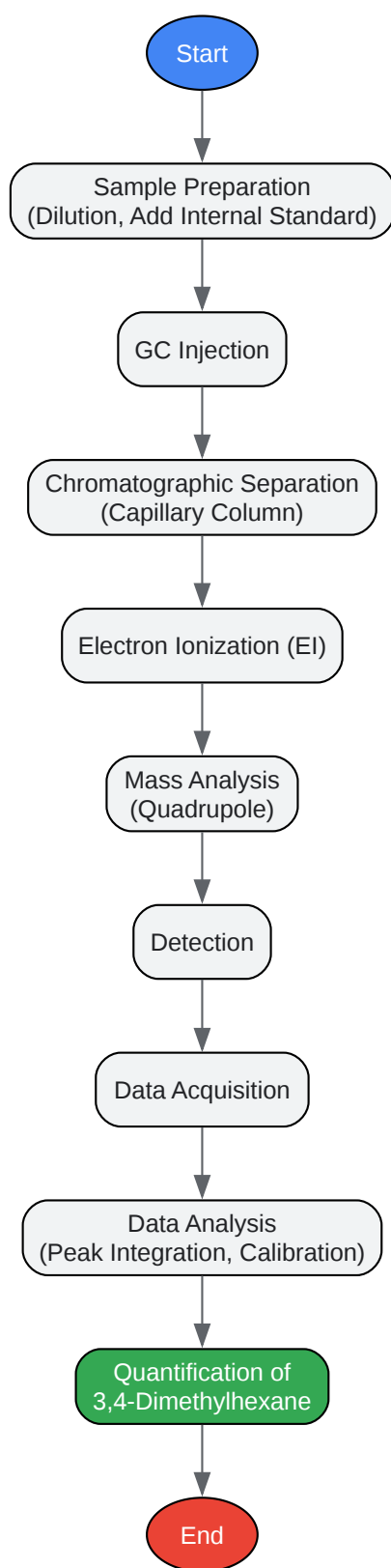
- Microsyringe
- **3,4-Dimethylhexane** analytical standard
- Internal standard (e.g., deuterated alkane or another non-interfering alkane)
- Volatile organic solvent (e.g., hexane or pentane)

Procedure:

- Sample Preparation:
  - Accurately prepare a stock solution of the **3,4-Dimethylhexane** analytical standard in the chosen solvent.
  - Prepare a series of calibration standards by serial dilution of the stock solution.
  - To each calibration standard and the unknown sample, add a known amount of the internal standard.
- Instrumental Analysis:
  - Set the GC-MS parameters as follows (these may need to be optimized for the specific instrument and column):
    - Injector Temperature: 250 °C
    - Injection Volume: 1 µL
    - Split Ratio: 50:1 (can be adjusted based on concentration)
    - Carrier Gas Flow (Helium): 1.0 mL/min (constant flow)
    - Oven Temperature Program:
      - Initial temperature: 40 °C, hold for 2 minutes
      - Ramp to 150 °C at 10 °C/min

- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 40-200
- Data Analysis:
  - Identify the peaks for **3,4-Dimethylhexane** and the internal standard based on their retention times and mass spectra.
  - Generate a calibration curve by plotting the ratio of the peak area of **3,4-Dimethylhexane** to the peak area of the internal standard against the concentration of the calibration standards.
  - Quantify the amount of **3,4-Dimethylhexane** in the unknown sample using the calibration curve.

Experimental Workflow: GC-MS Analysis of **3,4-Dimethylhexane**



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Caption: A typical workflow for the GC-MS analysis of **3,4-Dimethylhexane**.

## Applications

**3,4-Dimethylhexane** is utilized in several areas of research and industry:

- **Fuel Research:** As an isomer of octane, it is used in studies related to fuel combustion and the determination of octane ratings.
- **Organic Synthesis:** It can be used as a non-polar solvent or as a starting material in certain chemical reactions.
- **Analytical Standard:** Due to its well-defined properties, it serves as a reference standard in gas chromatography and other analytical techniques for the identification and quantification of hydrocarbons.
- **Lubricants:** It may be a component in the formulation of certain lubricants.

## Safety and Handling

**3,4-Dimethylhexane** is a flammable liquid and should be handled with appropriate safety precautions.

GHS Hazard Information:

- **Pictograms:**
  - Flame (Flammable)
  - Health Hazard (Aspiration hazard, Skin irritation, Specific target organ toxicity)
  - Exclamation Mark (Skin and eye irritation)
- **Hazard Statements:**
  - H225: Highly flammable liquid and vapor.
  - H304: May be fatal if swallowed and enters airways.
  - H315: Causes skin irritation.

- H336: May cause drowsiness or dizziness.
- Precautionary Statements:
  - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
  - P331: Do NOT induce vomiting.

Storage and Handling: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances. Ground and bond containers when transferring material. Use only non-sparking tools.

This technical guide provides essential information for the safe and effective use of **3,4-Dimethylhexane** in a research or professional setting. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date safety information.

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